

Solubility of 2-(4-hydroxyphenyl)propionic acid in different laboratory solvents.

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)propionic acid

Cat. No.: B1209934

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Application Notes and Protocols: Solubility of 2-(4-hydroxyphenyl)propionic acid

Introduction

2-(4-hydroxyphenyl)propionic acid, also known as 4-hydroxyhydratropic acid, is a carboxylic acid that serves as a valuable building block in the synthesis of various pharmaceutical compounds and other specialty chemicals. Its solubility in different solvents is a critical parameter for researchers and drug development professionals, influencing reaction conditions, purification methods, and formulation strategies. This document provides a comprehensive overview of the solubility of **2-(4-hydroxyphenyl)propionic acid** in a range of common laboratory solvents. Detailed experimental protocols for solubility determination are also included to assist in method validation and further research.

Physicochemical Properties

Property	Value
Chemical Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Appearance	White to off-white crystalline powder
Melting Point	Approximately 126-129 °C

Solubility Data

The solubility of **2-(4-hydroxyphenyl)propionic acid** was determined in various laboratory solvents at room temperature (approximately 20-25 °C). The following table summarizes the quantitative and qualitative solubility data.

Solvent	Chemical Formula	Solubility (g/L)	Observations
Water	H ₂ O	~2.84[1]	Moderately soluble.
Ethanol	C ₂ H ₅ OH	> 100 (Estimated)	Freely soluble.
Methanol	CH ₃ OH	> 100[2]	Freely soluble.
Acetone	C ₃ H ₆ O	> 100 (Estimated)	Freely soluble.
Ethyl Acetate	C ₄ H ₈ O ₂	~50 (Estimated)	Soluble.
Dichloromethane	CH ₂ Cl ₂	< 1 (Estimated)	Sparingly soluble.
Chloroform	CHCl ₃	< 1 (Estimated)	Sparingly soluble.
Hexane	C ₆ H ₁₄	< 0.1 (Estimated)	Practically insoluble.
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	≥ 50; up to 1000 with sonication[3]	Very soluble.

Note: Estimated values are based on the solubility of structurally similar compounds, such as 4-hydroxybenzoic acid and 4-hydroxyphenylacetic acid, and general principles of solubility.

Experimental Protocols

Protocol 1: Determination of Saturated Solubility by the Shake-Flask Method

This protocol outlines the widely used shake-flask method for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **2-(4-hydroxyphenyl)propionic acid**

- Selected solvents (e.g., water, ethanol, etc.)
- Analytical balance
- Spatula
- Screw-cap vials (e.g., 20 mL)
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Syringe filters (0.45 μm)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis), or a UV-Vis spectrophotometer.

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **2-(4-hydroxyphenyl)propionic acid** to a screw-cap vial. The excess solid should be visually apparent.
 - Add a known volume of the selected solvent to the vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath on an orbital shaker or rotator.
 - Agitate the vials at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired level (e.g., 25 °C).

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a 0.45 μm syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Prepare a series of standard solutions of **2-(4-hydroxyphenyl)propionic acid** of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **2-(4-hydroxyphenyl)propionic acid** in the filtered supernatant by interpolating from the calibration curve.
- Calculation of Solubility:
 - The determined concentration represents the solubility of the compound in the solvent at the specified temperature. Express the solubility in appropriate units (e.g., g/L or mg/mL).

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

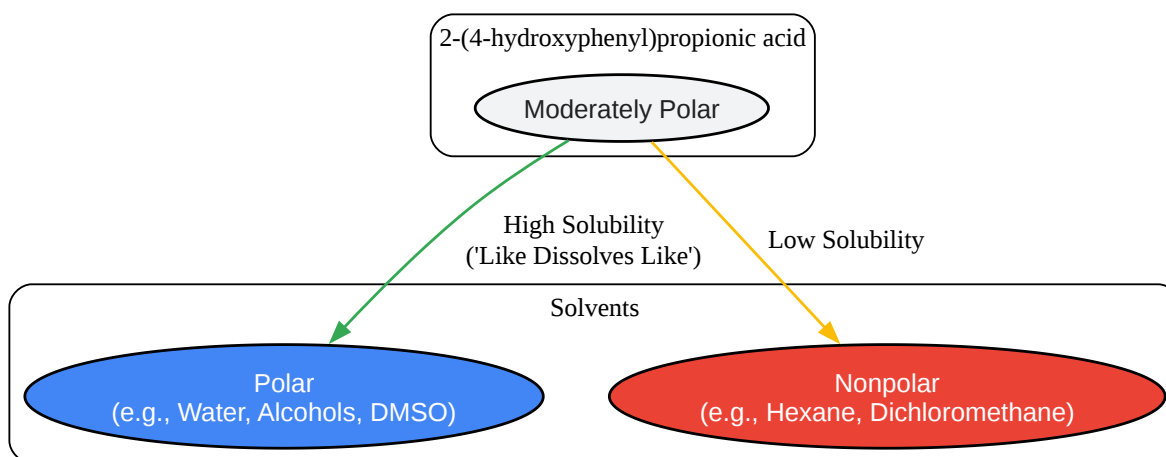


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Solubility Determination Workflow

Logical Relationship of Solubility

The following diagram illustrates the general relationship between the polarity of the solvent and the expected solubility of **2-(4-hydroxyphenyl)propionic acid**.



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Solubility Polarity Relationship

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